

Spectroscopic Profile of 7-Chlorobicyclo[2.2.1]heptane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Chlorobicyclo(2.2.1)heptane

CAS No.: 765-80-0

Cat. No.: B16132506

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for 7-Chlorobicyclo[2.2.1]heptane (also known as 7-chloronorbornane). Due to the limited availability of published experimental spectra for this specific compound, this guide combines available experimental mass spectrometry data with predicted Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data to offer a comprehensive analytical profile.

Chemical Structure and Properties

- IUPAC Name: 7-chlorobicyclo[2.2.1]heptane[1]
- Synonyms: 7-Chloronorbornan, **7-Chlorobicyclo(2.2.1)heptane**[1]
- CAS Number: 765-80-0[1][2]
- Molecular Formula: C₇H₁₁Cl[1][2][3]
- Molecular Weight: 130.61 g/mol [1][3]

- Canonical SMILES: C1CC2CCC1C2Cl[\[1\]](#)

Spectroscopic Data

The following sections present the available and predicted spectroscopic data for 7-Chlorobicyclo[2.2.1]heptane, organized for clarity and comparative analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Experimental NMR data for 7-Chlorobicyclo[2.2.1]heptane is not readily available in published literature. The following data is based on computational predictions and should be used as a reference for spectral interpretation.

2.1.1. Predicted ^1H NMR Spectroscopy

The predicted ^1H NMR spectrum of 7-Chlorobicyclo[2.2.1]heptane in CDCl_3 would exhibit distinct signals for the bridgehead, bridge, and methylene protons. The symmetry of the molecule influences the number of unique proton environments.

Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 4.0	Singlet	1H	H-7
~ 2.5	Broad Singlet	2H	H-1, H-4 (bridgehead)
~ 1.8 - 1.9	Multiplet	4H	H-2, H-3, H-5, H-6 (exo)
~ 1.2 - 1.3	Multiplet	4H	H-2, H-3, H-5, H-6 (endo)

2.1.2. Predicted ^{13}C NMR Spectroscopy

The predicted ^{13}C NMR spectrum provides insights into the carbon framework of the molecule.

Predicted Chemical Shift (ppm)	Assignment
~ 70	C-7
~ 40	C-1, C-4 (bridgehead)
~ 30	C-2, C-3, C-5, C-6

Infrared (IR) Spectroscopy

Note: A specific experimental IR spectrum for 7-Chlorobicyclo[2.2.1]heptane is not available. The data below is predicted and highlights the expected characteristic absorption bands.

Frequency (cm ⁻¹)	Vibrational Mode	Intensity
2950 - 2850	C-H stretch (alkane)	Strong
1450	C-H bend (methylene)	Medium
750 - 650	C-Cl stretch	Strong

Mass Spectrometry (MS)

The mass spectrum of 7-Chlorobicyclo[2.2.1]heptane is characterized by its molecular ion peak and a distinctive isotopic pattern due to the presence of chlorine (³⁵Cl and ³⁷Cl isotopes in an approximate 3:1 ratio).^[3] The fragmentation pattern is typical for bicyclic alkanes.

m/z	Relative Intensity (%)	Assignment
130/132	Moderate	[M] ⁺ (Molecular ion)
95	High	[M-Cl] ⁺
67	High	[C ₅ H ₇] ⁺
66	Base Peak	[C ₅ H ₆] ⁺ (retro-Diels-Alder fragmentation)

Experimental Protocols

While specific experimental parameters for the acquisition of data for 7-Chlorobicyclo[2.2.1]heptane are not documented, the following provides a general methodology for each key technique.

NMR Spectroscopy

A sample of 7-Chlorobicyclo[2.2.1]heptane would be dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), and transferred to an NMR tube. ^1H and ^{13}C NMR spectra would be acquired on a high-field NMR spectrometer (e.g., 400 or 500 MHz). Standard pulse sequences would be used for both one-dimensional and potentially two-dimensional (e.g., COSY, HSQC) experiments to aid in structural elucidation.

Infrared (IR) Spectroscopy

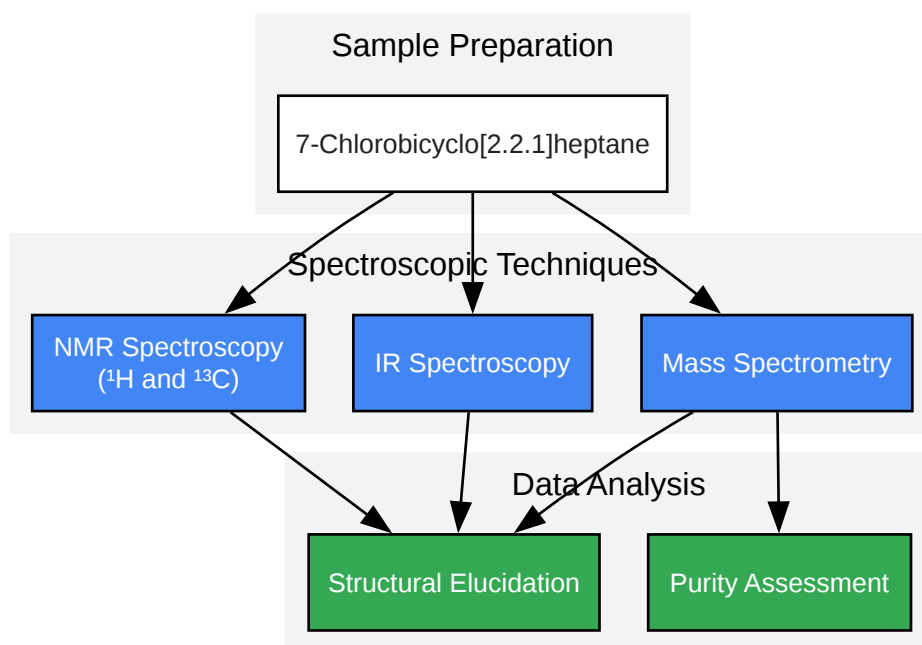
For a liquid sample like 7-Chlorobicyclo[2.2.1]heptane, an IR spectrum can be obtained using the thin-film method. A drop of the neat liquid is placed between two salt plates (e.g., NaCl or KBr) to create a thin capillary film. The spectrum is then recorded using a Fourier Transform Infrared (FTIR) spectrometer over the standard mid-IR range ($4000\text{--}400\text{ cm}^{-1}$).

Mass Spectrometry (MS)

Mass spectral data is typically acquired using a Gas Chromatography-Mass Spectrometry (GC-MS) system. A dilute solution of 7-Chlorobicyclo[2.2.1]heptane in a volatile solvent (e.g., dichloromethane or hexane) is injected into the GC. The compound is separated from any impurities on a capillary column and then introduced into the mass spectrometer. Electron Ionization (EI) at 70 eV is a common method for generating ions, which are then analyzed by a mass analyzer (e.g., a quadrupole).

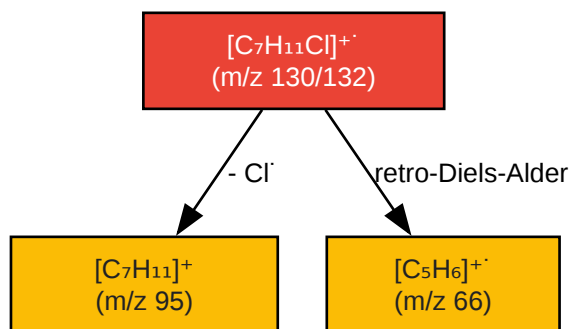
Logical Relationships and Workflows

The following diagrams illustrate the logical flow of spectroscopic analysis and the relationship between the molecular structure and its spectral features.



[Click to download full resolution via product page](#)

Caption: General workflow for the spectroscopic analysis of 7-Chlorobicyclo[2.2.1]heptane.



[Click to download full resolution via product page](#)

Caption: Key fragmentation pathways for 7-Chlorobicyclo[2.2.1]heptane in mass spectrometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7-Chlorobicyclo(2.2.1)heptane | C₇H₁₁Cl | CID 15567366 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. 7-chlorobicyclo[2.2.1]heptane [stenutz.eu]
- To cite this document: BenchChem. [Spectroscopic Profile of 7-Chlorobicyclo[2.2.1]heptane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16132506/docs#spectroscopic-profile-of-7-chlorobicyclo-2-2-1-heptane-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check